

Application of CD226 (DNAM-1) in Flow Cytometry Analysis

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Compound of Interest

Compound Name: CD2665

Cat. No.: B1668753

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A Note on Nomenclature: The provided topic refers to "**CD2665**." As there is no officially designated CD marker with this number, this document will focus on CD226, also known as DNAX Accessory Molecule-1 (DNAM-1). CD226 is a key activating receptor on various immune cells and a frequent subject of flow cytometry analysis, making it a likely candidate for the intended topic.

Introduction

CD226 is a 65 kDa transmembrane glycoprotein belonging to the immunoglobulin superfamily.^[1] It is expressed on the surface of several immune cell populations, including natural killer (NK) cells, T cells, B cells, monocytes, and platelets.^{[1][2]} CD226 plays a crucial role in immune surveillance by recognizing its ligands, CD155 (Poliovirus Receptor) and CD112 (Nectin-2), which are often upregulated on tumor cells and virus-infected cells.^{[3][4]} This recognition triggers downstream signaling cascades that promote immune cell activation, cytotoxicity, and cytokine production.^[3] Consequently, the analysis of CD226 expression by flow cytometry is vital for researchers in immunology, oncology, and drug development to characterize immune cell subsets, assess their activation status, and understand their functional potential.

Data Presentation

Table 1: Expression of CD226 on Human Immune Cell Subsets

Cell Type	Subpopulation	Typical CD226 Expression Level	References
T Cells	Naive CD8+ T Cells	Moderate to High	[5] [6]
Effector/Memory CD8+ T Cells	High	[5] [6]	
Naive CD4+ T Cells	Low to Moderate	[7]	
Activated CD4+ T Cells	Upregulated	[7]	
Regulatory T Cells (Tregs)	Variable (can be low)	[3]	
NK Cells	CD56bright	High	[8] [9]
CD56dim	High	[8] [9]	
B Cells	Subsets	Present on a subset	[1] [10]
Monocytes	Classical, Intermediate, Non-classical	Present	

Table 2: Common Anti-Human CD226 Antibodies for Flow Cytometry

Clone	Isotype	Recommended Fluorochromes	Supplier Examples	References
11A8	Mouse IgG1, κ	PE, APC, PE-Cyanine7	BD Biosciences, eBioscience (Thermo Fisher Scientific)	[8] [11]
DX11	Mouse IgG1	Purified, APC, PE	Miltenyi Biotec, Thermo Fisher Scientific	

Experimental Protocols

Protocol 1: Immunophenotyping of CD226 on Human Peripheral Blood Mononuclear Cells (PBMCs)

This protocol describes a direct immunofluorescence staining method for analyzing CD226 expression on the surface of PBMCs.

Materials:

- Human peripheral blood collected in anticoagulant (e.g., EDTA, Heparin)
- Ficoll-Paque™ PLUS or similar density gradient medium
- Phosphate-Buffered Saline (PBS)
- Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS and 0.09% sodium azide)
- Anti-Human CD226 antibody (e.g., Clone 11A8, PE-Cyanine7)[8]
- Antibodies against other cell surface markers for subset identification (e.g., Anti-CD3, Anti-CD56, Anti-CD8)
- Isotype control corresponding to the CD226 antibody (e.g., Mouse IgG1, κ, PE-Cyanine7)[8]
- Viability dye (e.g., 7-AAD, Propidium Iodide)
- FACS tubes (5 mL polystyrene round-bottom tubes)

Procedure:

- PBMC Isolation:
 - Isolate PBMCs from whole blood using density gradient centrifugation according to the Ficoll-Paque™ manufacturer's protocol.
 - Wash the isolated PBMCs twice with PBS.

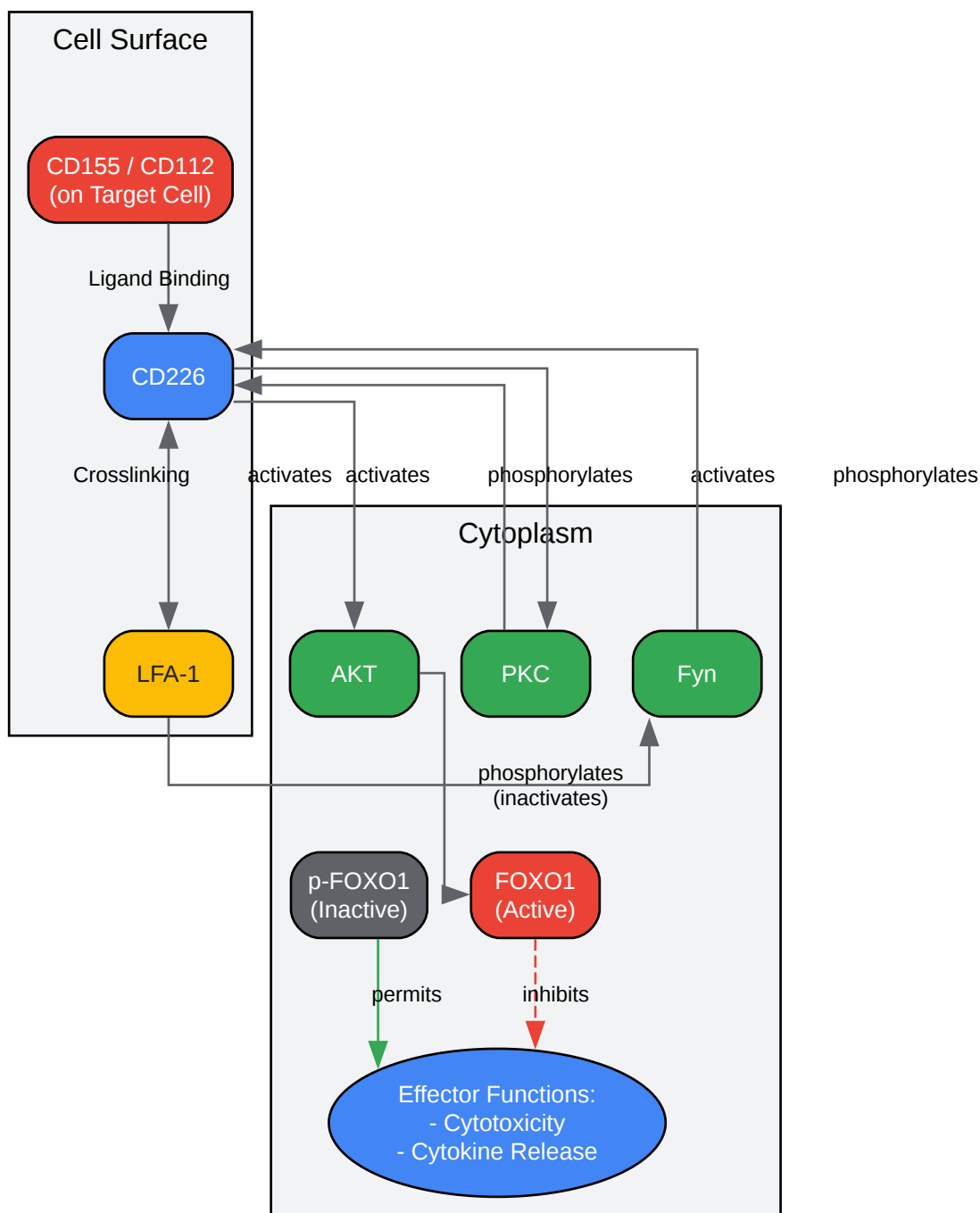
- Resuspend the cell pellet in Flow Cytometry Staining Buffer and perform a cell count to determine cell concentration and viability.
- Cell Staining:
 - Adjust the cell suspension to a concentration of 1×10^7 cells/mL in cold Flow Cytometry Staining Buffer.
 - Aliquot 100 μ L of the cell suspension (1×10^6 cells) into each FACS tube.
 - (Optional) Add an Fc receptor blocking reagent to prevent non-specific antibody binding and incubate for 10 minutes at 4°C.
 - Add the pre-titrated amount of fluorochrome-conjugated anti-CD226 antibody and other cell surface marker antibodies to the appropriate tubes. For the negative control, add the corresponding isotype control antibody. A typical concentration is 5 μ L per test.[\[8\]](#)[\[12\]](#)
 - Vortex gently and incubate for 30 minutes at 4°C in the dark.
- Wash and Resuspend:
 - Add 2 mL of Flow Cytometry Staining Buffer to each tube and centrifuge at 300-400 x g for 5 minutes at 4°C.
 - Discard the supernatant.
 - Repeat the wash step.
 - Resuspend the cell pellet in 300-500 μ L of Flow Cytometry Staining Buffer.
- Data Acquisition:
 - Just before analysis, add a viability dye according to the manufacturer's instructions to exclude dead cells.
 - Acquire the samples on a flow cytometer. Ensure proper voltage settings and compensation are established using single-stained controls.

- Collect a sufficient number of events for robust statistical analysis (e.g., at least 50,000 events in the lymphocyte gate).

Visualizations

CD226 Signaling Pathway

CD226 Signaling Pathway

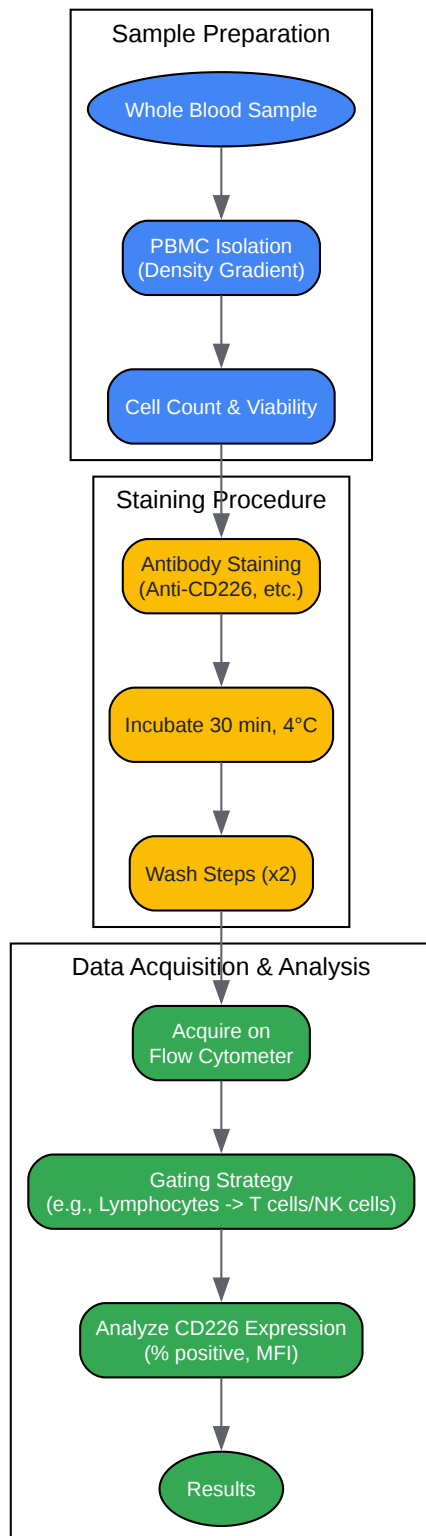


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Caption: CD226 signaling cascade upon ligand binding.

Experimental Workflow for CD226 Flow Cytometry

Flow Cytometry Workflow for CD226 Analysis



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Caption: Step-by-step workflow for CD226 analysis by flow cytometry.

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References

- 1. CD226 - Wikipedia [en.wikipedia.org]
- 2. cusabio.com [cusabio.com]
- 3. probiologists.com [probiologists.com]
- 4. The Immune Regulatory Functions of CD226 and Its Implications in Immune-Mediated Diseases [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. Frontiers | CD226: An Emerging Role in Immunologic Diseases [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. CD226 (DNAM-1) Monoclonal Antibody (11A8.7.4), PE-Cyanine7 (25-2269-42) [thermofisher.com]
- 9. miltenyibiotec.com [milttenyibiotec.com]
- 10. CD226 (DNAM-1) Monoclonal Antibody (DX11) (MA5-28149) [thermofisher.com]
- 11. APC Mouse Anti-Human DNAM-1 (CD226) [bdbiosciences.com]
- 12. CD226 antibody (AB-65247) | Proteintech [ptglab.com]
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